

Safe Disposal of 4-Chloro-4-fluoro-butyrophenone: A Procedural Guide

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Compound of Interest

Compound Name: 4-Chloro-4-fluoro-butyrophenone

Cat. No.: B3265847

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **4-Chloro-4-fluoro-butyrophenone**, a common intermediate in pharmaceutical synthesis.^[1]

Physicochemical Properties

A clear understanding of the physicochemical properties of **4-Chloro-4-fluoro-butyrophenone** is fundamental to its safe handling and disposal.

Property	Value
Molecular Formula	C10H10ClFO[1][2]
Molecular Weight	200.64 g/mol [1][3]
Appearance	White to amber to dark green clear liquid[1]
Melting Point	5 - 6 °C[1]
Boiling Point	122 °C at 0.7 mmHg[1]
Density	1.22 - 1.23 g/mL at 25 °C[1][3]
Flash Point	91 °C (195.8 °F) - closed cup[3]
Solubility	380 mg/L in water at 20°C[4]
CAS Number	3874-54-2[2][3][5]

Hazard Identification and Personal Protective Equipment (PPE)

4-Chloro-4-fluorobutyrophenone is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can cause serious eye irritation.[5] It may also cause respiratory irritation.[2] Therefore, strict adherence to safety protocols and the use of appropriate Personal Protective Equipment (PPE) are mandatory.

Required PPE:

- Eye Protection: Chemical safety goggles or a face shield.[2]
- Hand Protection: Protective gloves.[2]
- Skin Protection: Appropriate protective clothing to prevent skin exposure.[4]
- Respiratory Protection: A NIOSH-approved respirator is required if working in a poorly ventilated area or when dealing with spills.[4]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is crucial to mitigate exposure and environmental contamination.

- Evacuate: Evacuate unnecessary personnel from the spill area.[2]
- Ventilate: Ensure adequate ventilation of the area.[2][4]
- Containment: For large spills, dike the area to contain the material. For small spills, absorb with an inert, dry material such as sand or earth.[2][4]
- Collection: Carefully scoop or sweep the absorbed material into a suitable, labeled container for disposal.[2][4] Use non-sparking tools.[5][6]
- Decontamination: Clean the spill area thoroughly with soap and water.[2]
- Wash: Wash hands thoroughly after handling.[2]

Disposal Workflow

The proper disposal of **4-Chloro-4-fluoro-butyrophenone** and its contaminated materials must be conducted in accordance with all local, regional, and national regulations. The following workflow provides a logical approach to ensure compliant disposal.

Caption: Workflow for the proper disposal of **4-Chloro-4-fluoro-butyrophenone**.

Step-by-Step Disposal Procedure

- Waste Identification and Segregation:
 - Identify all waste streams containing **4-Chloro-4-fluoro-butyrophenone**, including unused product, contaminated labware (e.g., gloves, absorbent materials), and reaction byproducts.
 - Segregate this waste from other laboratory waste streams, particularly from incompatible materials such as strong oxidizing agents and strong bases.[5][6]
- Containerization and Labeling:

- Place the waste in a suitable, sealable, and chemically resistant container.[4][5][6]
- Clearly label the container with the chemical name ("**4-Chloro-4-fluoro-butyrophenone**") and appropriate hazard warnings.
- Consult Regulations and Professional Services:
 - Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[4][5]
 - Do not flush the material into surface water or the sanitary sewer system.[5][6]
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
- Final Disposal:
 - The final disposal method will be determined by the licensed waste disposal facility but will likely involve incineration at an approved hazardous waste disposal plant.[2][5][6] This ensures the complete destruction of the hazardous compound.

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